

Deacetyl Racecadotril Disulfide: A Technical Overview of its Identification and Characterization

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Compound of Interest

Compound Name: *Deacetyl Racecadotril Disulfide*

Cat. No.: *B129598*

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This technical guide provides a comprehensive overview of **Deacetyl Racecadotril Disulfide**, a known impurity of the anti-diarrheal drug Racecadotril. The document details its identity, methods for its identification, and its likely formation pathway, collating the available scientific and regulatory information.

Introduction and Discovery

Deacetyl Racecadotril Disulfide, also known as Racecadotril Impurity H, is a process-related impurity and potential degradation product of Racecadotril.^{[1][2]} Racecadotril is a prodrug that is rapidly metabolized to its active form, Thiorphan, an enkephalinase inhibitor. The formation of **Deacetyl Racecadotril Disulfide** is a consequence of the oxidation of two molecules of the deacetylated active metabolite. While the precise initial discovery of this specific disulfide impurity is not detailed in publicly available literature, its identification is a critical component of impurity profiling in the manufacturing and quality control of Racecadotril to ensure the safety and efficacy of the final drug product.

The European Pharmacopoeia officially lists this compound as "Impurity H," providing a standardized reference for its control in pharmaceutical-grade Racecadotril.

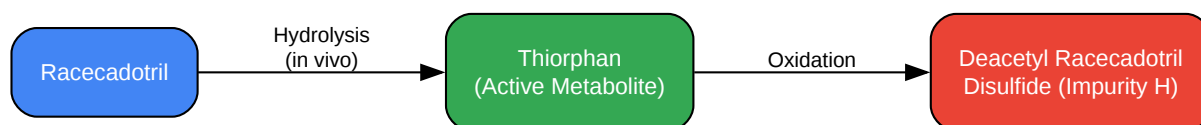
Chemical and Physical Properties

Deacetyl Racecadotril Disulfide is a dimeric structure formed via a disulfide linkage. The key quantitative data available for this compound are summarized in the table below for clear reference.

Property	Value	Reference
Chemical Name	dibenzyl 5,10-dibenzyl-4,11-dioxo-7,8-dithia-3,12-diazatetradecanedioate	[1]
Synonyms	Deacetyl racecadotril dimer, Racecadotril Impurity H	[1][3]
CAS Number	141437-88-9	[1][3][4]
Molecular Formula	C ₃₈ H ₄₀ N ₂ O ₆ S ₂	[2][3]
Molecular Weight	684.86 g/mol	[2][3]
Appearance	Solid	[3]
Melting Point	92-94°C	[2]
Purity (typical)	>95%	[5]

Formation Pathway

Deacetyl Racecadotril Disulfide is not a direct metabolite but rather forms from the oxidation of the active metabolite of Racecadotril. The signaling pathway diagram below illustrates this process.



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Caption: Formation of **Deacetyl Racecadotril Disulfide** from Racecadotril.

Experimental Protocols

While a specific, detailed synthesis protocol for **Deacetyl Racecadotril Disulfide** is not readily available in the scientific literature, its identification as an impurity is performed using chromatographic techniques as outlined in pharmacopeial monographs. Below is a generalized protocol for the identification of related substances in Racecadotril, based on the European Pharmacopoeia.

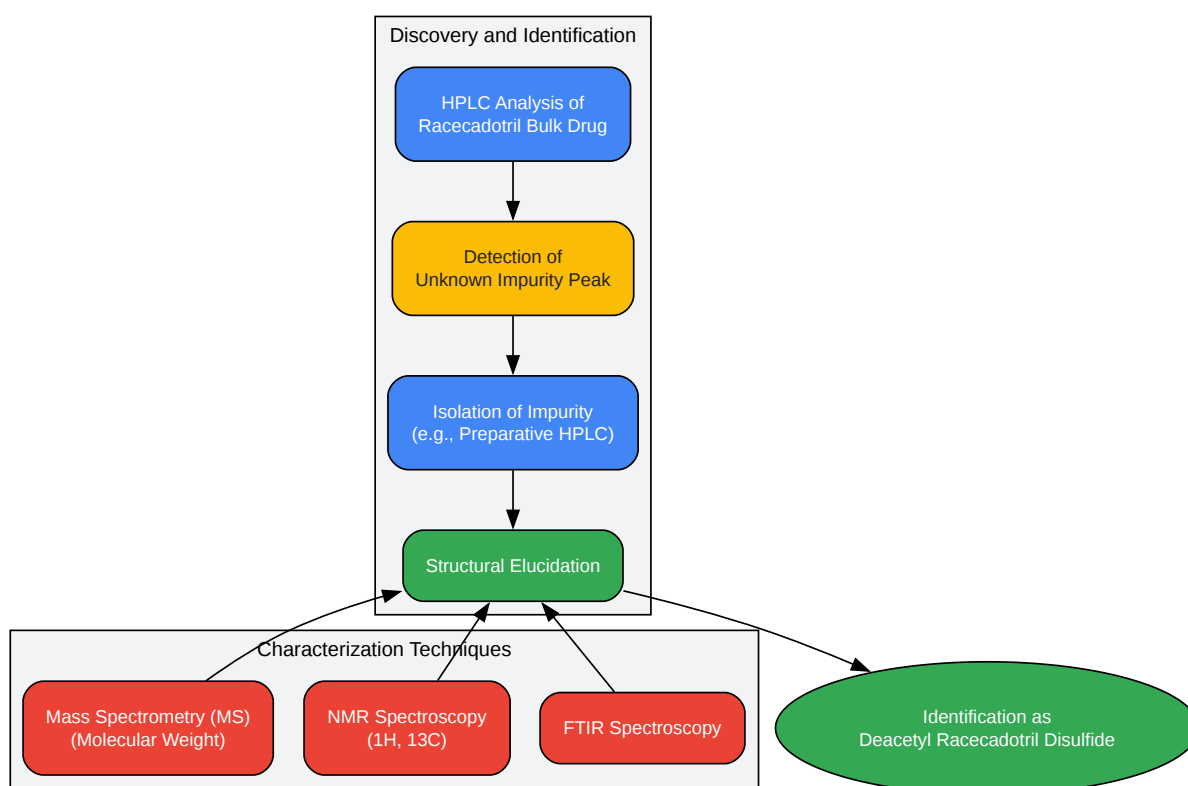
Identification of Related Substances in Racecadotril by HPLC

- Objective: To detect and quantify impurities, including **Deacetyl Racecadotril Disulfide** (Impurity H), in a Racecadotril sample.
- Methodology: High-Performance Liquid Chromatography (HPLC).
- Chromatographic Conditions:
 - Column: A suitable C18 stationary phase.
 - Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).
 - Flow Rate: Typically around 1.0 mL/min.
 - Detection: UV spectrophotometry at 210 nm.
 - Injection Volume: 10 µL.
- Procedure:
 - Prepare a test solution of the Racecadotril sample in a suitable solvent mixture.
 - Prepare a reference solution of a Racecadotril standard, and if available, a reference standard of **Deacetyl Racecadotril Disulfide**.
 - Inject the solutions into the HPLC system.

- Identify the peak corresponding to **Deacetyl Racecadotril Disulfide** by comparing its retention time with that of the reference standard.
- Quantify the impurity based on the peak area relative to the main Racecadotril peak and the reference standards.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the identification and characterization of an unknown impurity like **Deacetyl Racecadotril Disulfide** during drug development.



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Caption: Workflow for the identification of a drug impurity.

Conclusion

Deacetyl Racecadotril Disulfide is a critical impurity to monitor in the production of Racecadotril. While detailed information on its initial discovery and specific synthesis is not widely published, standardized analytical methods, primarily HPLC, are used for its detection and quantification to ensure the quality and safety of the final pharmaceutical product. The likely formation pathway involves the oxidative dimerization of the active metabolite, Thiorphan. Further research into the synthesis and detailed spectral characterization of this impurity would be beneficial for the development of more robust analytical reference standards.

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References

- 1. CAS 141437-88-9 Deacetyl Racecadotril Disulfide Impurity | Impurity Manufacturers & Suppliers India [anantlabs.com]
- 2. bocsci.com [bocsci.com]
- 3. Deacetyl Racecadotril Disulfide | CymitQuimica [cymitquimica.com]
- 4. Deacetyl Racecadotril Disulfide | 141437-88-9 [chemicalbook.com]
- 5. bocsci.com [bocsci.com]
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